

2',5'-Dichloroacetophenone safety data sheet (SDS)

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Compound of Interest

Compound Name: 2',5'-Dichloroacetophenone

Cat. No.: B105169

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An In-depth Technical Guide to the Safety of 2',5'-Dichloroacetophenone

Product Identifier: **2',5'-Dichloroacetophenone** CAS Number: 2476-37-1[1][2][3][4][5][6][7]

Molecular Formula: C₈H₆Cl₂O[1][2][3][7]

This document provides a comprehensive safety and technical overview of 2',5'Dichloroacetophenone, intended for researchers, scientists, and professionals in drug
development. The information is compiled from various Safety Data Sheets (SDS) and
chemical supplier data. It is crucial to note that some safety classifications and physical
properties show discrepancies across different sources; therefore, users should always consult
the specific SDS provided by their supplier.

Chemical and Physical Properties

2',5'-Dichloroacetophenone is a colorless to yellow or brown clear liquid.[2] It is utilized as a versatile chemical intermediate, particularly in the synthesis of pharmaceuticals and agrochemicals.[2] The quantitative physical and chemical properties are summarized below.



Property	Value	Source(s)
Molecular Weight	189.04 g/mol	[2][3][6][8]
CAS Number	2476-37-1	[1][2][3][4][5][6][7]
EC Number	219-605-8	[1][3][6]
Appearance	Colorless to yellow to brown clear liquid	[2][7]
Melting Point	11 - 14 °C	[1][2]
Boiling Point	102 - 128 °C (at various pressures)	[1][2]
Density	1.312 - 1.352 g/cm³ (at 25 °C)	[2][6]
Flash Point	50 °C to 113 °C (Note: Data is conflicting)	[1]
Refractive Index	~1.5624 (at 20 °C)	[2][6][7]
Purity / Assay	98% to ≥99%	[2][6]

Hazard Identification and Classification

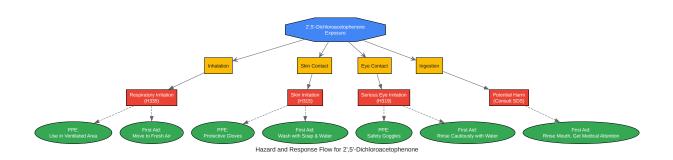
There is significant variation in the hazard classification of **2',5'-Dichloroacetophenone** among suppliers. Some sources classify it as an irritant, while others state it is not a hazardous substance.[9] This underscores the importance of consulting the supplier-specific SDS.

Based on available data, the GHS classification is as follows:

ritation
y irritation



The logical flow from exposure to necessary safety precautions is visualized below. This diagram outlines the primary exposure routes, the potential hazards as identified by GHS statements, and the corresponding first aid and personal protective equipment (PPE) responses.



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Caption: Logical flow of exposure, hazards, and safety responses.

Safe Handling, Storage, and Personal Protection

Proper handling and storage are critical to ensure safety in a laboratory setting.



Category	Recommendation	Source(s)
Handling	Limit all unnecessary personal contact. Use in a well-ventilated area. Wash hands thoroughly after handling. Avoid contact with skin and eyes.	[10][11]
Storage	Store in a cool, dry, well- ventilated area. Keep containers tightly closed and sealed. Store away from incompatible materials.	[2][10]
Personal Protective Equipment (PPE)	Eyes/Face: Wear safety glasses with side-shields or chemical goggles.	[11]
Skin: Wear protective gloves (e.g., nitrile rubber).	[11]	
Respiratory: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or irritation occurs.	[10]	

Stability and Reactivity

Understanding the chemical stability and reactivity is essential for preventing hazardous situations.



Parameter	Description	Source(s)
Reactivity	No specific reactivity hazards have been identified under normal conditions.	[10]
Chemical Stability	Stable under recommended storage conditions.	[10]
Conditions to Avoid	Incompatible products, excess heat, and sources of ignition.	[10]
Incompatible Materials	Strong oxidizing agents, strong bases.	
Hazardous Decomposition Products	Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride gas.	[11]

Toxicological and Ecological Information

Limited quantitative toxicological and ecological data is available in the public domain for 2',5'-**Dichloroacetophenone**. Much of the data is listed as "no data available."

Toxicological Data



Effect	Result	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1]
Skin Corrosion/Irritation	Causes skin irritation (H315)	
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	[11]

Ecological Data

Effect	Result	Source(s)
Toxicity to Fish	No data available	[1]
Toxicity to Daphnia	No data available	[1]
Persistence and Degradability	No data available	[1]
Bioaccumulative Potential	No data available	[1]
Water Hazard Class (WGK)	WGK 3: Severely hazardous to water	[6]

Experimental Protocols and Data Interpretation

Safety Data Sheets summarize the results of safety-related experiments but do not typically provide detailed, step-by-step experimental protocols. The methodologies for determining key safety parameters are standardized by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development) and ASTM (American Society for Testing and Materials).

• Flash Point Determination: The flash point, a measure of the flammability of a liquid, is often determined using a closed-cup apparatus, such as the Pensky-Martens closed-cup tester



(ASTM D93). This involves heating the liquid in a controlled manner and introducing an ignition source periodically to determine the lowest temperature at which the vapors ignite. The conflicting flash point data for this compound highlights the sensitivity of this measurement to the specific method and purity of the substance.[1]

- GHS Hazard Classification: The determination of skin and eye irritation (H315, H319)
 typically involves in vitro or in vivo studies following OECD guidelines (e.g., OECD 439 for In
 Vitro Skin Irritation). These tests assess the potential of a substance to cause reversible
 inflammatory changes to the skin or eyes upon application.
- Toxicological Data (LD₅₀/LC₅₀): When available, values for acute toxicity (Lethal Dose, 50% or Lethal Concentration, 50%) are derived from animal studies using standardized protocols (e.g., OECD 420, 423, or 425 for acute oral toxicity). The absence of this data for 2',5'-Dichloroacetophenone in many public sources suggests that comprehensive toxicological testing may not have been conducted or published.[1]

Given the inconsistencies and data gaps, a cautious approach is warranted. All laboratory work should be conducted under the assumption that the material is hazardous, following the precautionary statements and PPE recommendations outlined in the most conservative available SDS.

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